

A Researcher's Guide to 5-Bromo-6-methylisoquinoline: Sourcing, Synthesis, and Application

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Compound of Interest

Compound Name: 5-Bromo-6-methylisoquinoline

Cat. No.: B1372690

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For researchers, scientists, and drug development professionals, the procurement of high-quality starting materials is the critical first step in the journey of discovery. **5-Bromo-6-methylisoquinoline**, a key heterocyclic building block, is instrumental in the synthesis of complex molecular architectures, particularly in the development of targeted therapeutics. This guide provides an in-depth technical overview of this important reagent, covering its chemical properties, role in medicinal chemistry, a comparative analysis of commercial suppliers, and best practices for quality validation.

Introduction to 5-Bromo-6-methylisoquinoline

5-Bromo-6-methylisoquinoline is a substituted isoquinoline, a class of heterocyclic aromatic organic compounds. The strategic placement of the bromine atom at the 5-position and the methyl group at the 6-position makes it a versatile intermediate. The bromine atom serves as an excellent leaving group, enabling a variety of cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig aminations, to introduce molecular diversity. This reactivity is fundamental to its application in medicinal chemistry, where it often forms the core scaffold of kinase inhibitors and other targeted agents.

Key Physicochemical Properties

A clear understanding of a reagent's physical and chemical properties is essential for its proper handling, storage, and use in reactions.

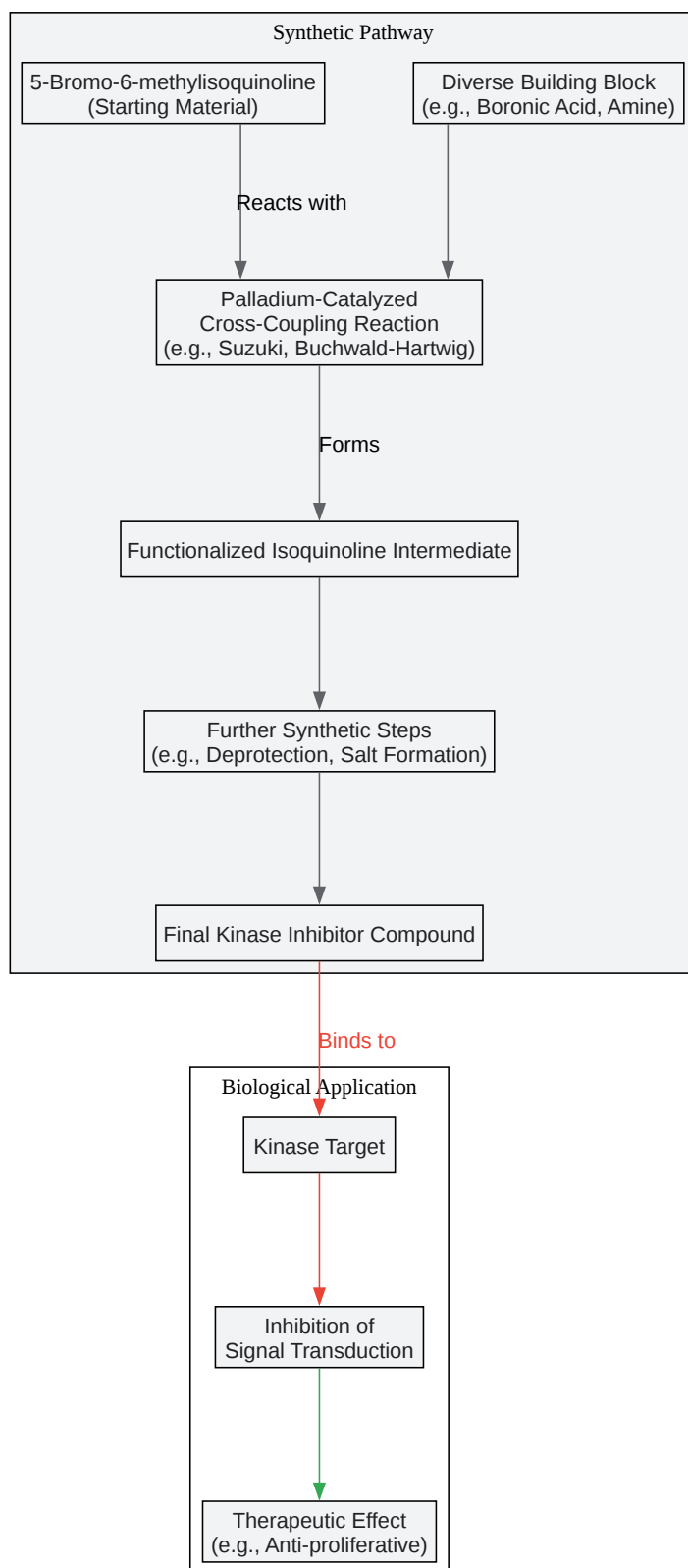
Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ BrN	[1][2]
Molecular Weight	222.08 g/mol	[1][2]
CAS Number	1146298-61-4	[1]
Appearance	Typically a white to off-white or brown solid	[3]
Purity	Commercially available in purities often ≥95-98%	[2][4]

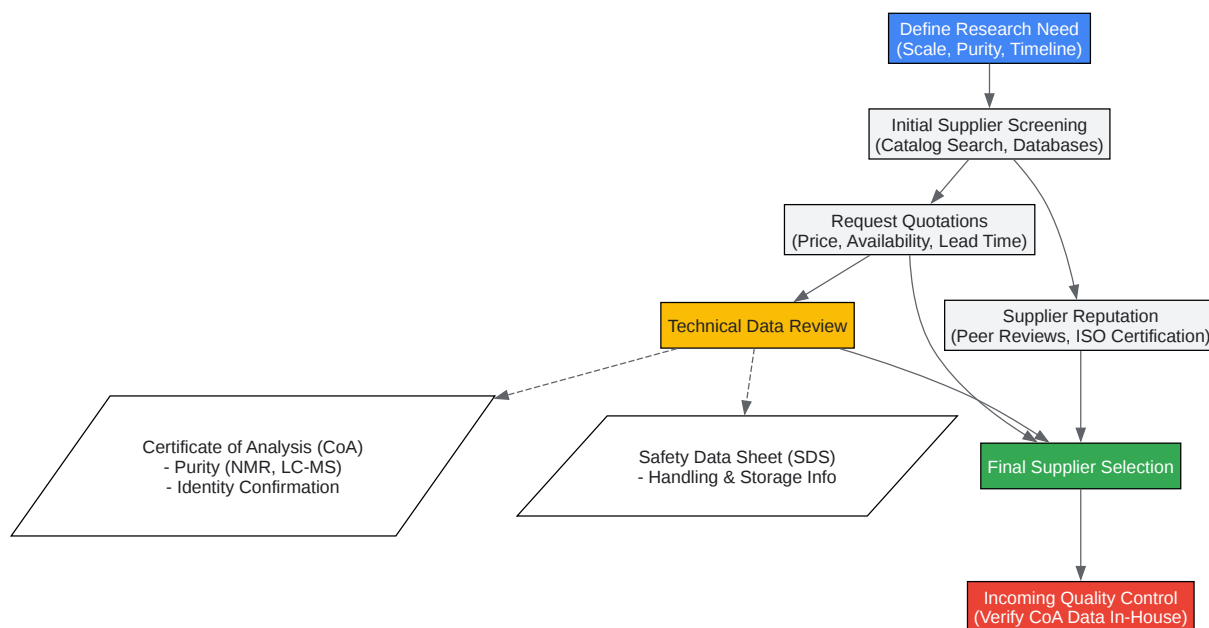
Note on Isomers and CAS Numbers: It is critical for researchers to distinguish **5-Bromo-6-methylisoquinoline** from its isomer, 5-Bromo-6-methylquinoline (CAS 65513-45-3).[2] While they share the same molecular formula and weight, the position of the nitrogen atom in the bicyclic system is different, leading to distinct chemical properties and reactivity. Always verify the CAS number and structure before purchase and use.

The Role in Medicinal Chemistry: A Scaffold for Kinase Inhibitors

The isoquinoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. **5-Bromo-6-methylisoquinoline** is particularly valuable for the synthesis of ATP-competitive kinase inhibitors. The nitrogen atom acts as a hinge-binding motif, interacting with the backbone of the kinase hinge region, while the rest of the molecule can be elaborated to achieve potency and selectivity.

The diagram below illustrates a generalized workflow for utilizing **5-Bromo-6-methylisoquinoline** in the synthesis of a hypothetical kinase inhibitor.





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- To cite this document: BenchChem. [A Researcher's Guide to 5-Bromo-6-methylisoquinoline: Sourcing, Synthesis, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1372690#commercial-suppliers-of-5-bromo-6-methylisoquinoline>]

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